

potassium methanesulfonate molecular weight and formula

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Compound of Interest

Compound Name: *potassium;methanesulfonate*

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Potassium Methanesulfonate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Potassium methanesulfonate is an organometallic compound with significant applications across various scientific and industrial fields. This technical guide provides an in-depth look at its chemical and physical properties, synthesis, and key applications, with a focus on its relevance to research and drug development.

Core Properties

Potassium methanesulfonate, also known as potassium mesylate, is the potassium salt of methanesulfonic acid. It is a white, crystalline solid that is highly soluble in water.^{[1][2][3]}

Property	Value	Reference
Molecular Formula	CH ₃ KO ₃ S	[2][4][5][6]
Linear Formula	CH ₃ SO ₃ K	[4]
Molecular Weight	134.20 g/mol	[1][5]
Exact Mass	133.944 g/mol	[4]
CAS Number	2386-56-3	[1][5]
EC Number	219-202-7	[4]
Appearance	White to pale cream powder, crystalline powder, crystals, or lumpy powder	[4][7]
Melting Point	>360 °C	[8]
Solubility	Soluble in water	[1][2]
Stability	Hygroscopic; stable under normal conditions	[2]

Synthesis and Structure

The synthesis of potassium methanesulfonate is typically achieved through the neutralization of methanesulfonic acid with an equimolar amount of potassium hydroxide in an aqueous solution. The process requires cooling to manage the exothermic reaction, followed by evaporation to isolate the crystalline product.[1]

Structurally, potassium methanesulfonate crystallizes in the tetragonal space group I4/m. A notable feature is the variable coordination of the potassium ion (6-, 7-, and 9-fold), which distinguishes it from the more rigid 4-fold coordination of lithium in lithium methanesulfonate.[1] This structural flexibility influences its solubility and reactivity.

Experimental Protocols

Synthesis of Potassium Methanesulfonate

Objective: To synthesize potassium methanesulfonate via neutralization.

Materials:

- Methanesulfonic acid ($\text{CH}_3\text{SO}_3\text{H}$)
- Potassium hydroxide (KOH)
- Deionized water
- Ice bath
- Evaporator

Procedure:

- Prepare an aqueous solution of methanesulfonic acid.
- Slowly add an equimolar amount of potassium hydroxide to the solution while stirring.
- Maintain the reaction mixture in an ice bath to control the temperature due to the exothermic nature of the reaction.[\[1\]](#)
- After complete neutralization, evaporate the water from the solution at a temperature of 120–150°C to obtain the crystalline potassium methanesulfonate.[\[1\]](#)
- Verify the purity of the product using techniques such as Inductively Coupled Plasma Optical Emission Spectroscopy (ICP-OES) to confirm the stoichiometric K:S ratio and CHNS analysis for elemental composition.[\[1\]](#)

Applications in Research and Industry

Potassium methanesulfonate's utility stems from its properties as a stable salt and the nature of the methanesulfonate anion, which is a good leaving group.

- **Biochemical Buffers and Electrophysiology:** Its high solubility and stability make it a suitable component for biochemical buffers and in electrophysiology studies.[\[1\]](#)

- **Catalysis:** It serves as a catalyst for alkyl group polymerization and other chemical reactions.
[8][9]
- **Electroplating:** The compound finds applications in the electroplating industry.[8][9]
- **Antimicrobial Agent:** Potassium methanesulfonate exhibits antimicrobial properties, attributed to its ability to disrupt microbial cell membranes and inhibit enzyme activity.[1][8][9]
- **Chemical Synthesis:** The methanesulfonate group's ability to act as a good leaving group makes it valuable in substitution reactions.[1] It is also used in the preparation of fatty acyl glycinate surfactants.[8][9]
- **Rare-Earth Element Leaching:** Methanesulfonates show a low tendency to form double salts with rare-earth or transition metals, which is advantageous in leaching processes.[1]

Chemical Reactions and Mechanisms

Potassium methanesulfonate can act as a nucleophile in substitution reactions where the methanesulfonate group is displaced.[1] It is stable under both oxidative and reductive conditions due to the strong sulfur-oxygen bonds.[1]

Safety and Handling

Potassium methanesulfonate is classified as a warning-level hazard, causing skin, eye, and respiratory system irritation.[4] Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be used when handling the solid material. It is hygroscopic and should be stored in a dry, well-ventilated place under an inert atmosphere.[2]

Logical Relationship of Properties and Applications



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Caption: Relationship between properties and applications of potassium methanesulfonate.

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